

Technical Whitepaper: Monocrotophos-d6 as a Quantitative Internal Standard

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Compound of Interest

Compound Name: Monocrotophos-d6

CAS No.: 1795136-77-4

Cat. No.: B586595

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Part 1: Executive Summary & Core Directive

Monocrotophos-d6 is the stable isotope-labeled analog of the organophosphate insecticide Monocrotophos (Azodrin). It serves as the definitive internal standard (IS) for the quantification of monocrotophos residues in complex matrices (agricultural crops, soil, water) using LC-MS/MS or GC-MS.

In electrospray ionization (ESI), matrix effects—signal suppression or enhancement caused by co-eluting compounds—can compromise data accuracy. **Monocrotophos-d6**, possessing identical physicochemical properties to the target analyte but a distinct mass signature (

Da), co-elutes with the analyte and experiences the exact same ionization environment. This allows for the auto-correction of matrix effects, ensuring regulatory compliance with detection limits often reaching the sub-ppb (parts per billion) range.

Part 2: Physicochemical Specifications

The following data establishes the chemical identity of the standard. Note that the CAS number may vary depending on the specific position of the deuterium label; the data below refers to the most common commercial variant, O,O-dimethyl-d6.

Parameter	Specification
Chemical Name	Monocrotophos-d6 (O,O-dimethyl-d6)
IUPAC Name	(E)-1-(N-methylcarbamoyl)-1-propen-2-yl bis(trideuteriomethyl) phosphate
CAS Number	1795136-77-4 (Major isomer)
Molecular Formula	
Molecular Weight	229.20 g/mol (Unlabeled: 223.16)
Solubility	Soluble in Methanol, Acetonitrile, Water
Physical State	Viscous Liquid or Low-Melting Solid
Isotopic Purity	Typically atom D
Chemical Purity	

Structural Logic: The d6-labeling is located on the two methoxy groups attached to the phosphorus atom (

). This positioning is strategic because the phosphate moiety is often the source of the primary quantifier ion in MS/MS fragmentation, ensuring the mass shift is retained in the daughter ion.

Part 3: Analytical Methodology (LC-MS/MS)

3.1 Mass Spectrometry Transitions

To distinguish the internal standard from the native analyte, specific Multiple Reaction Monitoring (MRM) transitions must be selected. The d6-label on the dimethyl phosphate group results in a mass shift in both the precursor and the primary product ion.

Compound	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Structural Origin of Fragment
Monocrotophos (Native)	224.1	127.0 (Quant)	15 - 20	Dimethyl phosphate
193.0 (Qual)	10 - 15	Loss of methylamine		
Monocrotophos-d6 (IS)	230.1	133.0	15 - 20	Dimethyl-d6 phosphate

Note: The shift from 127.0 to 133.0 confirms the label is retained in the phosphate fragment. Always optimize collision energy (CE) and declustering potential (DP) on your specific instrument.

3.2 Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18,).
- Mobile Phase A: 5mM Ammonium Formate in Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (or Methanol) + 0.1% Formic Acid.
- Gradient: 10% B to 90% B over 8-10 minutes.
- Flow Rate: 0.3 - 0.4 mL/min.

Part 4: Experimental Workflow (QuEChERS Protocol)

The following protocol utilizes the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, modified for Isotope Dilution.

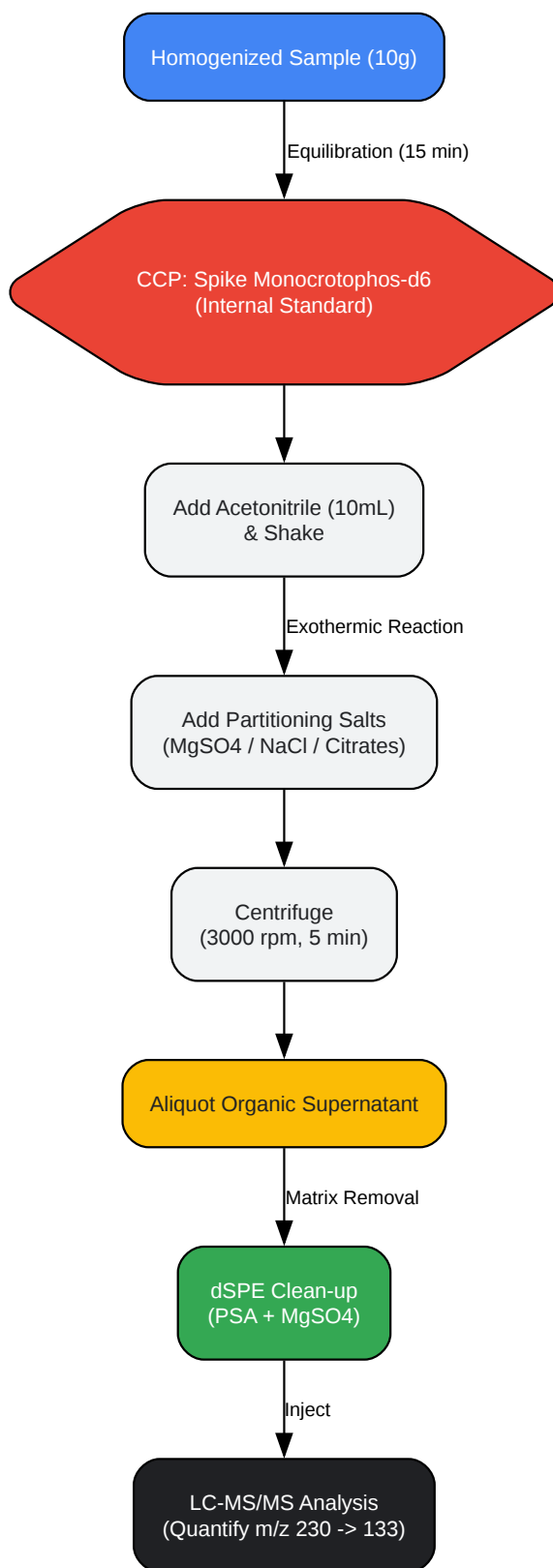
Crucial Causality: The Internal Standard (IS) must be added before the extraction step. If added after extraction, it only corrects for instrument variation, not extraction recovery losses.

Step-by-Step Protocol:

- Sample Homogenization: Comminute the sample (fruit/vegetable) into a fine slurry.
- Weighing: Weigh 10.0 g of homogenate into a 50 mL centrifuge tube.
- IS Spiking (Critical): Add
of **Monocrotophos-d6** working solution (
in Acetonitrile) to the sample. Vortex for 30 seconds and let stand for 15 minutes to allow interaction with the matrix.
- Extraction: Add 10 mL Acetonitrile (MeCN). Shake vigorously for 1 minute.
- Partitioning: Add QuEChERS salt packet (4g
, 1g
, 1g Na-Citrate, 0.5g Na-Hydrogencitrate). Shake immediately and vigorously for 1 minute to prevent
agglomeration.
- Centrifugation: Centrifuge at 3000-4000 rpm for 5 minutes.
- Clean-up (dSPE): Transfer an aliquot of the supernatant (top organic layer) to a dSPE tube containing PSA (Primary Secondary Amine) and
. Vortex and centrifuge.
- Analysis: Transfer the cleaned extract to an autosampler vial for LC-MS/MS injection.

Workflow Visualization

The following diagram illustrates the logical flow and critical control points (CCPs) of the extraction process.



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Figure 1: QuEChERS extraction workflow highlighting the Critical Control Point (CCP) of Internal Standard addition prior to phase separation to ensure recovery correction.

Part 5: Safety & Handling (E-E-A-T)

Warning: Monocrotophos is a potent cholinesterase inhibitor (Organophosphate).[1] While the d6-analog is used in micro-quantities, it should be treated with the same high-level precautions as the native toxin.

- **Storage:** Store neat standards at -20°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation or hydrolysis.
- **Stability:** Stock solutions in Acetonitrile are stable for up to 6 months at -20°C. Working solutions should be prepared weekly.
- **Personal Protective Equipment (PPE):** Double nitrile gloves, lab coat, and safety glasses are mandatory. Handle only inside a certified fume hood.
- **Waste Disposal:** All eluents and consumables must be segregated as "P-listed" acute hazardous waste (or local equivalent) due to the parent compound's toxicity classification.

References

- European Reference Laboratories (EURL). (2023). EURL-SRM Analytical Observations Report: Pesticides by LC-MS/MS. Retrieved from [\[Link\]](#)
- Agilent Technologies. (2017). Improved LC/MS/MS Pesticide Multiresidue Analysis Using Triggered MRM. Application Note 5991-7649EN. Retrieved from [\[Link\]](#)

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Sources

- 1. hpmindia.com [hpmindia.com]

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